An In-depth Technical Guide to 3,5-Diisopropylbenzaldehyde: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3,5-Diisopropylbenzaldehyde*
CAS No.:	*112538-48-4*
Cat. No.:	*B171788*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Diisopropylbenzaldehyde is an aromatic aldehyde characterized by a benzene ring substituted with an aldehyde group and two isopropyl groups at the meta positions. This substitution pattern imparts specific steric and electronic properties that make it a molecule of interest in organic synthesis and medicinal chemistry. The bulky isopropyl groups can influence the reactivity of the aldehyde and the aromatic ring, and can be exploited in the design of molecules targeting specific biological receptors or enzyme active sites.

While **3,5-Diisopropylbenzaldehyde** is commercially available, detailed experimental data on its physical and chemical properties are not extensively reported in publicly available literature. Therefore, this technical guide will provide a comprehensive overview of its known characteristics, supplemented with predicted data and insights derived from the established chemistry of analogous dialkyl-substituted benzaldehydes. This approach aims to equip

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researchers and drug development professionals with a robust understanding of this compound for its effective utilization in their work.

Physicochemical Properties

The physical properties of **3,5-Diisopropylbenzaldehyde** are largely dictated by its molecular structure: a moderately sized aromatic compound with significant nonpolar character due to the isopropyl groups.

Property	Value/Information	Source
CAS Number	112538-48-4	[Generic Supplier Data]
Molecular Formula	$C_{13}H_{18}O$	[Generic Supplier Data]
Molecular Weight	190.28 g/mol	[Generic Supplier Data]
Appearance	Expected to be a colorless to pale yellow liquid	[Inference from similar compounds like 3,5-dimethylbenzaldehyde][1]
Melting Point	Data not available in published literature	
Boiling Point	Data not available in published literature	
Density	Data not available in published literature	
Solubility	Expected to be soluble in common organic solvents (e.g., ethanol, diethyl ether, acetone, dichloromethane) and insoluble in water.	[General principles of organic chemistry]
Storage	Store in a cool, dry, well-ventilated area under an inert atmosphere.	[2]

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Spectroscopic Analysis (Predicted)

The following sections detail the expected spectroscopic signatures of **3,5-Diisopropylbenzaldehyde**, which are crucial for its identification and characterization.

^{1}H NMR Spectroscopy

The proton NMR spectrum is predicted to show four distinct signals:

- Aldehyde Proton (-CHO): A singlet peak is expected in the downfield region, typically between δ 9.8 - 10.0 ppm. This significant downfield shift is due to the deshielding effect of the carbonyl group.
- Aromatic Protons (Ar-H): The three protons on the benzene ring are expected to appear in the aromatic region (around δ 7.0 - 7.8 ppm). Due to the meta-substitution pattern, one might observe a singlet for the C2-H and a doublet or a complex multiplet for the C4-H and C6-H.
- Isopropyl Methine Protons (-CH(CH$_3$)$_2$): A septet is predicted for the two equivalent methine protons of the isopropyl groups, likely in the range of δ 2.9 - 3.2 ppm. The splitting into a septet is due to coupling with the six methyl protons.
- Isopropyl Methyl Protons (-CH(CH$_3$)$_2$): A doublet is expected for the twelve equivalent methyl protons of the two isopropyl groups, typically appearing more upfield around δ 1.2 - 1.3 ppm.

^{13}C NMR Spectroscopy

The carbon-13 NMR spectrum is anticipated to display six signals corresponding to the unique carbon environments in the molecule:

- Carbonyl Carbon (-CHO): A signal in the highly deshielded region of δ 190 - 195 ppm.
- Aromatic Carbons (Ar-C): Four signals are expected in the aromatic region (δ 120 - 150 ppm): one for the carbon bearing the aldehyde group, one for the carbons bearing the isopropyl groups, and two for the carbons bearing hydrogen atoms.
- Isopropyl Methine Carbon (-CH(CH$_3$)$_2$): A signal around δ 34 - 36 ppm.
- Isopropyl Methyl Carbons (-CH(CH$_3$)$_2$): A signal in the aliphatic region, around δ 23 - 25 ppm.

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Infrared (IR) Spectroscopy

The IR spectrum of **3,5-Diisopropylbenzaldehyde** would be characterized by the following key absorption bands:

- C=O Stretch (Aldehyde): A strong, sharp absorption band around 1700 - 1710 cm^{-1}.[3]
- C-H Stretch (Aldehyde): Two weak to medium bands are expected around 2720 cm^{-1} and 2820 cm^{-1}.[3] The presence of these two bands is highly characteristic of an aldehyde.
- C-H Stretch (Aromatic): Weak to medium absorption bands above 3000 cm^{-1}, typically in the range of 3000 - 3100 cm^{-1}.[3]
- C-H Stretch (Aliphatic): Strong absorption bands just below 3000 cm^{-1}, in the range of 2850 - 2970 cm^{-1}, corresponding to the C-H bonds of the isopropyl groups.
- C=C Stretch (Aromatic): Medium to weak absorption bands in the region of 1450 - 1600 cm^{-1}.[3]

Mass Spectrometry

In a mass spectrum obtained by electron ionization (EI), the following features would be expected:

- Molecular Ion Peak (M^+): A peak at m/z = 190.28, corresponding to the molecular weight of the compound.
- Major Fragmentation Peaks:
  - A significant peak at m/z = 189, resulting from the loss of a hydrogen atom from the aldehyde group.
  - A peak at m/z = 161, corresponding to the loss of an ethyl group ($-C_2H_5$) from an isopropyl substituent.
  - A prominent peak at m/z = 147, due to the loss of an isopropyl group ($-C_3H_7$).

Synthesis and Purification

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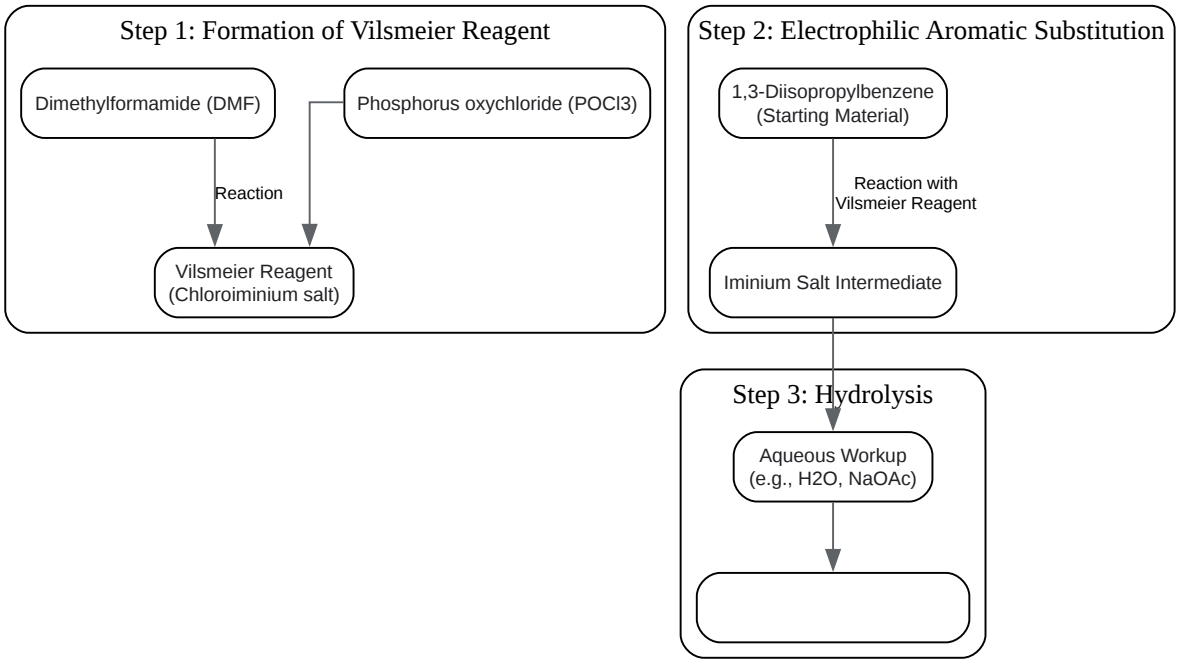
While a specific, high-yield synthesis of **3,5-Diisopropylbenzaldehyde** is not prominently featured in the literature, a plausible and effective route can be designed based on established organic chemistry reactions. A common approach for introducing an aldehyde group onto an activated aromatic ring is the Vilsmeier-Haack reaction.

Proposed Synthetic Workflow: Vilsmeier-Haack Reaction



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Caption: Proposed synthetic workflow for **3,5-Diisopropylbenzaldehyde** via the Vilsmeier-Haack reaction.

Detailed Experimental Protocol (Hypothetical)

Rationale: The Vilsmeier-Haack reaction is a reliable method for the formylation of electron-rich aromatic compounds. 1,3-Diisopropylbenzene is activated towards electrophilic aromatic substitution by the two alkyl groups, making this a suitable synthetic strategy.

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- Reagent Preparation (Vilsmeier Reagent):
  - In a three-necked round-bottom flask equipped with a dropping funnel, a magnetic stirrer, and a nitrogen inlet, cool phosphorus oxychloride ($POCl_3$, 1.1 equivalents) to 0°C in an ice bath.
  - Slowly add anhydrous N,N-dimethylformamide (DMF, 1.2 equivalents) dropwise with stirring, ensuring the temperature does not exceed 10°C.
  - After the addition is complete, allow the mixture to stir at room temperature for 30 minutes to ensure the complete formation of the Vilsmeier reagent.
- Formylation Reaction:
  - Dissolve 1,3-diisopropylbenzene (1.0 equivalent) in a minimal amount of an appropriate solvent like dichloromethane.
  - Cool the solution to 0°C and slowly add the prepared Vilsmeier reagent dropwise.
  - After the addition, allow the reaction mixture to warm to room temperature and then heat to a gentle reflux (e.g., 40-50°C) for several hours (monitor by TLC).
- Work-up and Isolation:
  - Cool the reaction mixture to room temperature and pour it slowly into a beaker of crushed ice containing a saturated aqueous solution of sodium acetate.
  - Stir vigorously for 1-2 hours to hydrolyze the intermediate iminium salt.
  - Transfer the mixture to a separatory funnel and extract with an organic solvent (e.g., diethyl ether or ethyl acetate).
  - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product.

Purification Protocol: Column Chromatography

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Rationale: Column chromatography is an effective method for purifying the target aldehyde from any unreacted starting material and potential side products.

- Slurry Preparation: Prepare a slurry of silica gel in a nonpolar solvent (e.g., hexane).
- Column Packing: Pour the slurry into a chromatography column and allow the silica gel to settle into a uniform bed. Add a thin layer of sand on top.
- Sample Loading: Dissolve the crude **3,5-diisopropylbenzaldehyde** in a minimal amount of the mobile phase and carefully load it onto the top of the silica gel.
- Elution: Elute the column with a solvent system of increasing polarity (e.g., a gradient of ethyl acetate in hexane). The less polar 1,3-diisopropylbenzene will elute first, followed by the more polar **3,5-diisopropylbenzaldehyde**.
- Fraction Collection and Analysis: Collect fractions and analyze them by thin-layer chromatography (TLC) to identify those containing the pure product.
- Solvent Removal: Combine the pure fractions and remove the solvent using a rotary evaporator to yield the purified **3,5-diisopropylbenzaldehyde**.

Chemical Reactivity

The chemical behavior of **3,5-Diisopropylbenzaldehyde** is dominated by the reactivity of the aldehyde functional group and the aromatic ring.

Reactions of the Aldehyde Group

The aldehyde group is a key site for a variety of important chemical transformations:

- Oxidation: Can be readily oxidized to the corresponding 3,5-diisopropylbenzoic acid using common oxidizing agents like potassium permanganate ($KMnO_4$) or Jones reagent (CrO_3/H_2SO_4).
- Reduction: The aldehyde can be reduced to 3,5-diisopropylbenzyl alcohol using reducing agents such as sodium borohydride ($NaBH_4$) or lithium aluminum hydride ($LiAlH_4$).

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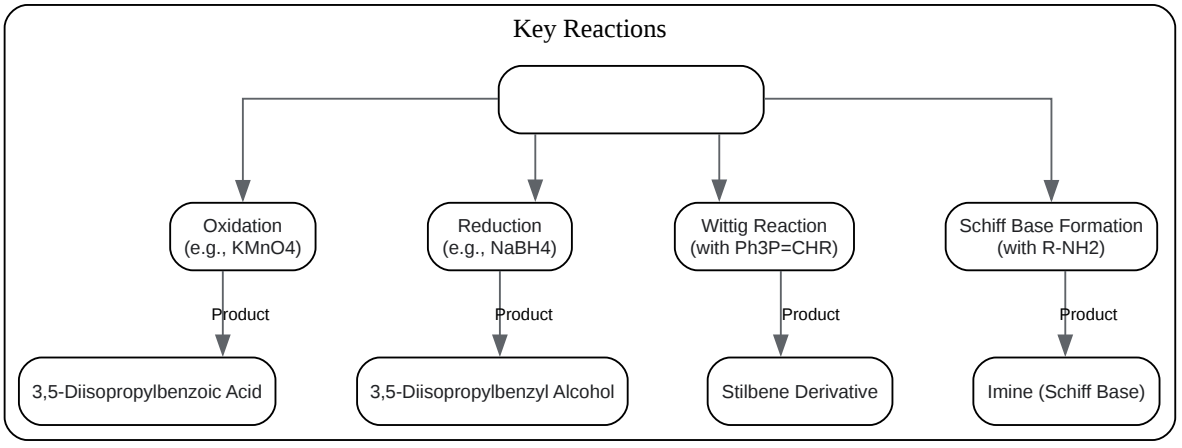
- Nucleophilic Addition: Undergoes nucleophilic addition with Grignard reagents or organolithium compounds to form secondary alcohols.
- Wittig Reaction: Reacts with phosphorus ylides to form alkenes, providing a powerful method for C=C bond formation.
- Condensation Reactions: Can participate in condensation reactions like the aldol condensation or the Knoevenagel condensation.
- Schiff Base Formation: Reacts with primary amines to form imines (Schiff bases), which are important intermediates in many biological and synthetic processes.



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Caption: Key reactions of the aldehyde group in **3,5-Diisopropylbenzaldehyde**.

Reactions of the Aromatic Ring

The two isopropyl groups are ortho-, para-directing activators, while the aldehyde group is a meta-directing deactivator. The directing effects will influence the regioselectivity of electrophilic aromatic substitution reactions. The positions ortho to the isopropyl groups (C2, C4, C6) are activated, while the position meta to the aldehyde (C5, which is already substituted) is

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deactivated. Therefore, electrophilic substitution is most likely to occur at the C2, C4, and C6 positions, with potential steric hindrance from the bulky isopropyl groups influencing the product distribution.

Potential Applications in Drug Discovery and Research

Substituted benzaldehydes are valuable scaffolds in medicinal chemistry.[4] While specific applications for **3,5-diisopropylbenzaldehyde** are not widely documented, its structure suggests several potential uses:

- As a Synthetic Intermediate: It can serve as a starting material for the synthesis of more complex molecules with potential biological activity. The aldehyde group provides a handle for a wide range of chemical transformations.[5]
- Probing Steric Pockets: The bulky diisopropyl groups can be used to design ligands that selectively target proteins with large, hydrophobic binding pockets. This steric bulk can enhance binding affinity and selectivity for a particular target.
- Modulation of Physicochemical Properties: The lipophilic isopropyl groups can increase the overall lipophilicity of a drug candidate, which can influence its absorption, distribution, metabolism, and excretion (ADME) properties.

Safety and Handling

While a specific safety data sheet (SDS) for **3,5-diisopropylbenzaldehyde** is not readily available, general precautions for handling aromatic aldehydes should be followed.[2]

- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and a lab coat.[2]
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[6]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[2]
- First Aid:

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- Eye Contact: Immediately flush with plenty of water for at least 15 minutes.
- Skin Contact: Wash off with soap and plenty of water.
- Inhalation: Move to fresh air.
- Ingestion: Rinse mouth with water and seek medical attention.[6]

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